

performance validation of SnBr₂ vs. lead-based perovskite solar cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tin(2+);dibromide

Cat. No.: B160491

[Get Quote](#)

A Comparative Guide: SnBr₂ vs. Lead-Based Perovskite Solar Cells

For Researchers, Scientists, and Drug Development Professionals

The rapid evolution of perovskite solar cells (PSCs) has positioned them as a frontrunner in next-generation photovoltaic technologies. While lead-based PSCs have demonstrated remarkable power conversion efficiencies (PCEs), the inherent toxicity of lead has spurred research into viable, less hazardous alternatives. Among these, tin (Sn)-based perovskites, particularly those incorporating tin bromide (SnBr₂), are gaining significant attention. This guide provides a comprehensive performance validation of SnBr₂-based PSCs against their lead-based counterparts, supported by experimental data and detailed methodologies.

Performance Metrics: A Side-by-Side Comparison

The performance of perovskite solar cells is primarily evaluated by four key metrics: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following table summarizes the typical and champion performance values for both SnBr₂-based and lead-based PSCs.

Performance Metric	SnBr ₂ -based Perovskite Solar Cells	Lead-based Perovskite Solar Cells
Power Conversion Efficiency (PCE)	Typical: 8-12% Champion: ~14.31% [1] [2]	Typical: 20-24% Champion: >25% [3] [4]
Open-Circuit Voltage (Voc)	0.6 - 0.8 V	1.1 - 1.2 V
Short-Circuit Current Density (Jsc)	20 - 25 mA/cm ²	23 - 25 mA/cm ²
Fill Factor (FF)	60 - 70%	75 - 85%

Note: The values for SnBr₂-based PSCs often include mixed-halide tin perovskites due to the rapid development and variations in this research area.

Stability Under Environmental Stress

A critical factor for the commercial viability of PSCs is their long-term stability under operational conditions, including exposure to humidity, heat, and light.

Stability Aspect	SnBr ₂ -based Perovskite Solar Cells	Lead-based Perovskite Solar Cells
Inherent Chemical Stability	Prone to oxidation of Sn ²⁺ to Sn ⁴⁺ in ambient air, leading to rapid degradation. This is a major challenge for the stability of tin-based PSCs.	More stable than Sn-based counterparts but can degrade in the presence of moisture and oxygen, leading to the formation of lead iodide (PbI ₂).
Performance under Humidity & Heat	Unencapsulated devices can show significant degradation. However, recent advancements with additives and encapsulation have shown devices maintaining nearly 90% of their initial PCE after 3000 hours in a nitrogen atmosphere [1] .	Encapsulated devices have demonstrated excellent stability, passing the IEC 61215 standard for damp heat and humidity-freeze tests, retaining over 95% of their initial performance after more than 1800 hours [5] .

Experimental Protocols

The fabrication and characterization of perovskite solar cells are crucial for achieving and verifying high performance. Below are detailed methodologies for key experiments.

Device Fabrication

A common method for fabricating perovskite solar cells is through solution processing, which can be broadly categorized into one-step and two-step deposition methods.

1. One-Step Solution Processing:

- **Precursor Solution Preparation:** The perovskite precursors (e.g., a mixture of SnBr_2 and a methylammonium bromide for Sn-based PSCs, or lead iodide and methylammonium iodide for lead-based PSCs) are dissolved in a common solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Spin Coating:** The precursor solution is dispensed onto a substrate (typically FTO or ITO-coated glass) and spin-coated to form a uniform thin film.
- **Annealing:** The substrate with the perovskite film is then annealed at a specific temperature (e.g., 100-150°C) to promote crystallization and remove residual solvent.

2. Two-Step Sequential Deposition:

- **Step 1: Metal Halide Deposition:** A layer of the metal halide (e.g., SnBr_2 or PbI_2) is first deposited onto the substrate, typically by spin coating a solution of the metal halide in a solvent like DMF. The film is then dried.
- **Step 2: Organic Halide Treatment:** The metal halide film is then exposed to a solution of the organic halide (e.g., methylammonium bromide or methylammonium iodide) by dipping or spin coating. This leads to an in-situ reaction that forms the perovskite crystal structure.
- **Annealing:** A final annealing step is performed to ensure complete conversion and improve the crystallinity of the perovskite layer.

Performance Characterization

- **Current-Voltage (J-V) Measurement:** This is the primary technique to determine the key performance metrics (PCE, Voc, Jsc, FF). The solar cell is illuminated by a solar simulator (e.g., AM 1.5G, 100 mW/cm²) while the voltage is swept and the corresponding current is measured.
- **Quantum Efficiency (QE) Measurement:** Also known as Incident Photon-to-Current Efficiency (IPCE), this technique measures the ratio of collected charge carriers to incident photons at different wavelengths. This provides insight into the spectral response of the solar cell.
- **Stability Testing:** To assess long-term stability, devices are subjected to various stress conditions. Standardized protocols like the International Summit on Organic Photovoltaic Stability (ISOS) and IEC 61215 are often followed. These tests involve continuous illumination, thermal cycling, and exposure to controlled humidity and temperature, with periodic J-V measurements to track performance degradation.

Visualizing the Concepts

To better illustrate the concepts discussed, the following diagrams are provided.

Typical Perovskite Solar Cell Architecture

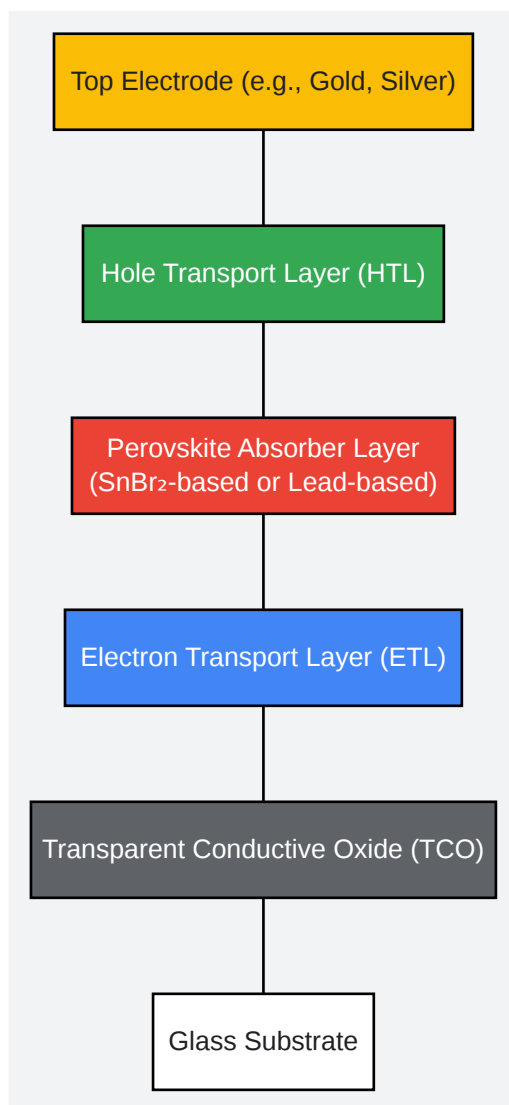
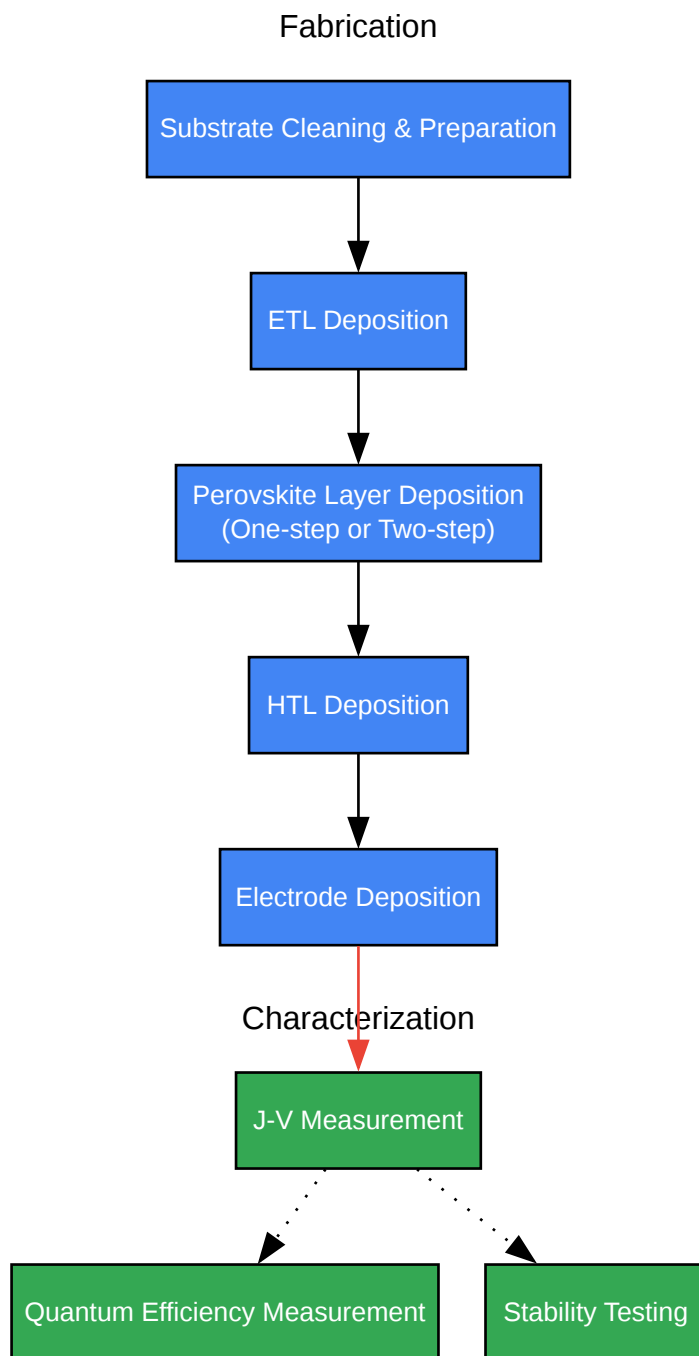
[Click to download full resolution via product page](#)

Figure 1: Layered architecture of a typical perovskite solar cell.

Experimental Workflow for PSC Fabrication & Testing



[Click to download full resolution via product page](#)

Figure 2: General workflow for the fabrication and characterization of perovskite solar cells.

Conclusion

Lead-based perovskite solar cells currently exhibit superior power conversion efficiencies and stability compared to their SnBr₂-based counterparts. The primary challenges for tin-based PSCs are the lower efficiency and the inherent instability of the Sn²⁺ ion. However, the significantly lower toxicity of tin makes it a compelling alternative. Ongoing research focused on improving the material properties and device architecture of SnBr₂-based PSCs, such as through the use of additives and novel encapsulation techniques, is continuously narrowing the performance gap. For applications where low toxicity is a critical requirement, the continued development of SnBr₂-based perovskite solar cells holds immense promise for the future of photovoltaics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. iec.ch [iec.ch]
- To cite this document: BenchChem. [performance validation of SnBr₂ vs. lead-based perovskite solar cells]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b160491#performance-validation-of-snbr-vs-lead-based-perovskite-solar-cells\]](https://www.benchchem.com/product/b160491#performance-validation-of-snbr-vs-lead-based-perovskite-solar-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com